

# Application Notes and Protocols: PF-06446846 Hydrochloride Stock Solution Preparation in DMSO

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## Compound of Interest

Compound Name: PF-06446846 hydrochloride

Cat. No.: B609985

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## Abstract

**PF-06446846 hydrochloride** is a potent and selective small molecule inhibitor of Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9) translation.[1][2][3] It exerts its effect by inducing ribosomal stalling specifically during the translation of PCSK9 mRNA, leading to reduced levels of circulating PCSK9 and consequently, lower LDL-cholesterol.[3][4] This document provides detailed protocols for the preparation of **PF-06446846 hydrochloride** stock solutions in DMSO for use in in vitro research applications. Adherence to these guidelines is crucial for ensuring solution integrity, concentration accuracy, and experimental reproducibility.

## Physicochemical and Biological Properties

A summary of the key properties of **PF-06446846 hydrochloride** is presented below.

Property	Value	Source
Synonyms	PF-846, PF-06446846 HCl	[5]
Molecular Formula	C <sub>22</sub> H <sub>21</sub> Cl <sub>2</sub> N <sub>7</sub> O	[2]
Molecular Weight	470.36 g/mol	[2]
CAS Number	1632250-50-0	[2][6]
Appearance	Solid powder	[2]
Purity	≥98%	[2][6]
Mechanism of Action	Inhibits PCSK9 translation by stalling ribosomes.[1][3][4]	[1][3][4]
IC <sub>50</sub>	0.3 μM in Huh7 cells for PCSK9 secretion inhibition.[5][6]	[5][6]

## Solubility in DMSO

The solubility of **PF-06446846 hydrochloride** in DMSO has been reported with some variability. It is crucial to use fresh, anhydrous DMSO to achieve optimal dissolution, as moisture can reduce solubility.[5][7]

Reported Solubility in DMSO	Molar Concentration (approx.)	Notes	Source
0.1 - 1 mg/mL	0.21 - 2.13 mM	Slightly soluble.	[6]
10 mM	4.7 mg/mL	[8]	
87 mg/mL	185 mM	Use fresh DMSO.	[7]
94 mg/mL	199.85 mM	Use fresh DMSO.	[5]
100 mg/mL	212.61 mM	May require sonication and warming to 60°C.	[9]

## Experimental Protocols

### Materials and Equipment

- **PF-06446846 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Water bath or heat block (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### Protocol for Preparation of a 10 mM **PF-06446846 Hydrochloride** Stock Solution in DMSO

This protocol provides a reliable method for preparing a commonly used 10 mM stock solution.

- **Pre-weighing Preparation:** Before opening, bring the vial of **PF-06446846 hydrochloride** to room temperature to prevent condensation.
- **Weighing:** Carefully weigh out the desired amount of **PF-06446846 hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.70 mg.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder. To continue the example, add 1 mL of DMSO to the 4.70 mg of powder.
- **Dissolution:**
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes.

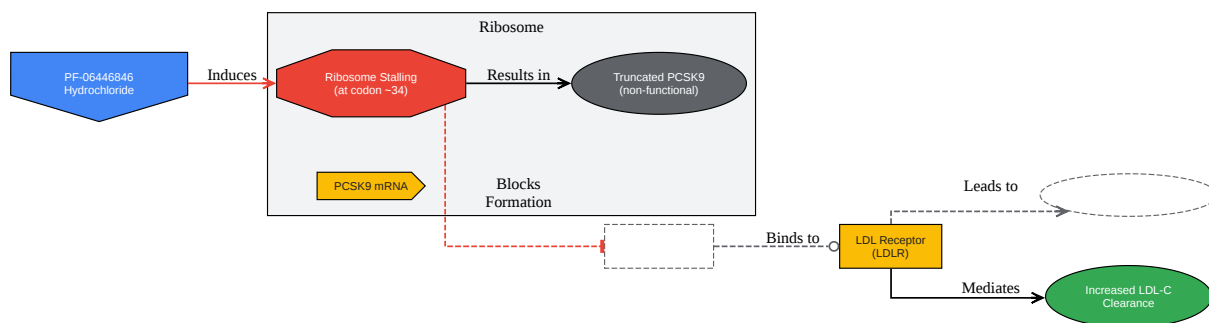
- Visually inspect the solution for any undissolved particles.
- If particles remain, sonicate the solution for 5-10 minutes.
- If necessary, warm the solution to 37-60°C for a short period to aid dissolution, followed by vortexing.[9] Caution: Avoid excessive heating, which may degrade the compound.
- Final Check: Once fully dissolved, the solution should be clear and free of particulates.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber vials or polypropylene tubes.[5][7]
  - Store the stock solution aliquots at -20°C for long-term storage (months to years) or at -80°C for extended stability (up to one year in solvent).[2][5][7] For short-term storage (days to weeks), 4°C is acceptable.[2]

## Safety Precautions

- **PF-06446846 hydrochloride** should be handled as a hazardous material.[6]
- Always wear appropriate PPE, including gloves, safety glasses, and a lab coat.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of the powder and contact with skin and eyes.[6]
- Consult the Safety Data Sheet (SDS) for complete safety information before use.

## Visualizations

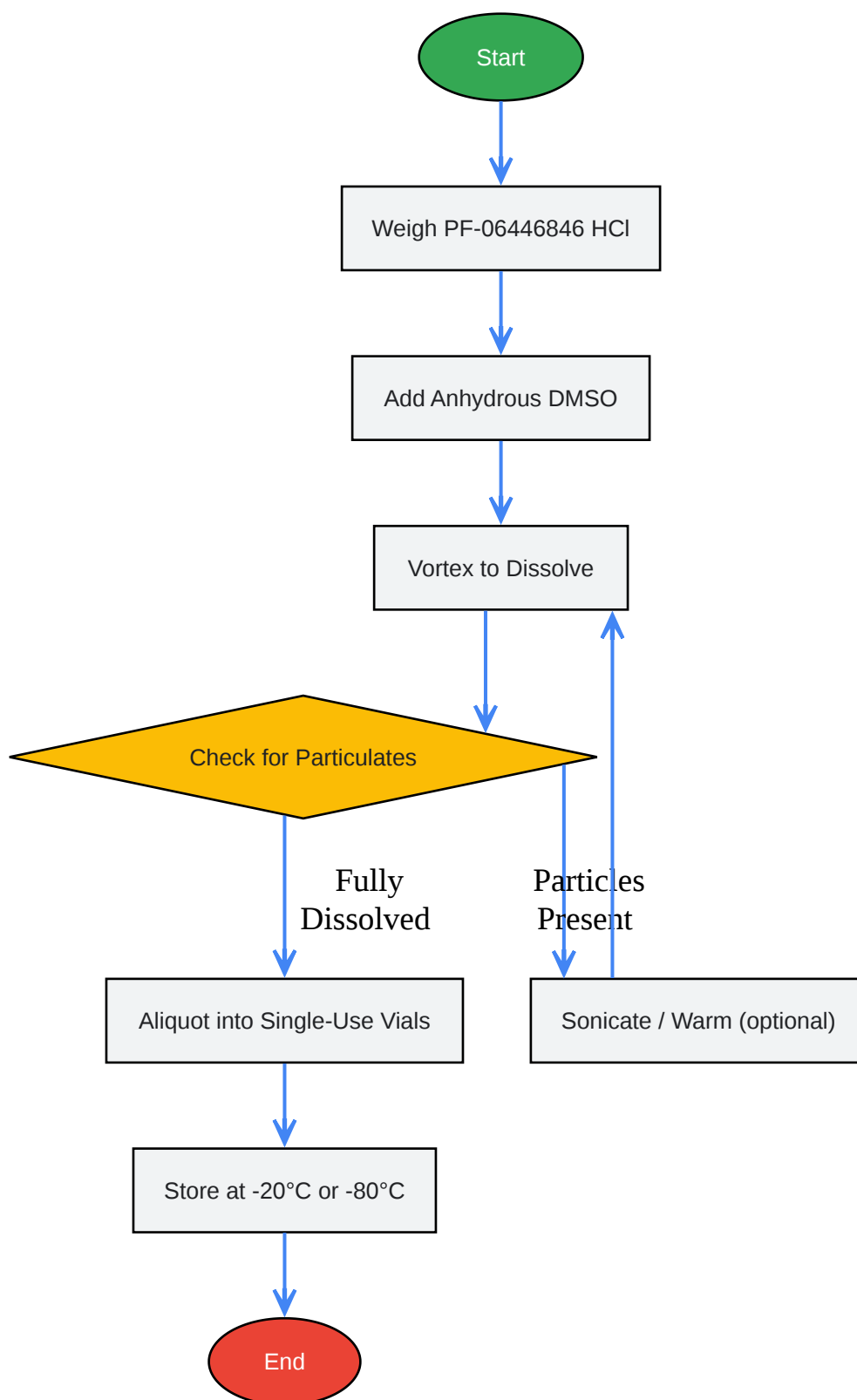
### Signaling Pathway of PF-06446846 Action



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Caption: Mechanism of action for **PF-06446846 hydrochloride**.

## Experimental Workflow for Stock Solution Preparation



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- To cite this document: BenchChem. [Application Notes and Protocols: PF-06446846 Hydrochloride Stock Solution Preparation in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b609985#pf-06446846-hydrochloride-stock-solution-preparation-dmsol>]

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